

Application Notes and Protocols: MC 1080-d4 (Sodium Fluoroacetate-d4)

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Compound of Interest

Compound Name: MC 1080-d4

Cat. No.: B1161044

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Introduction

MC 1080-d4 is the deuterated form of Sodium Fluoroacetate, a highly toxic substance commonly known as "1080." The "-d4" designation indicates that four hydrogen atoms in the molecule have been replaced with deuterium. This isotopic labeling makes it a valuable internal standard for quantitative analysis by mass spectrometry (MS), allowing for precise measurement of Sodium Fluoroacetate in various matrices.

EXTREME CAUTION: Sodium Fluoroacetate and its deuterated analogs are extremely toxic to mammals, including humans, and should be handled only by trained personnel in a controlled laboratory setting with appropriate personal protective equipment (PPE) and engineering controls. Fatal if swallowed and toxic in contact with skin.^{[1][2]}

Data Presentation

Due to the limited availability of specific data for the deuterated form, the following table summarizes the properties of the non-deuterated Sodium Fluoroacetate. The physical and chemical properties of **MC 1080-d4** are expected to be very similar.

Table 1: Physicochemical Properties of Sodium Fluoroacetate

Property	Value	Reference
Chemical Formula	C ₂ H ₂ FNaO ₂	
Molecular Weight	100.02 g/mol	
Appearance	White, odorless powder	
Solubility	Soluble in water	[1]
Melting Point	200 °C (decomposes)	
Toxicity (Oral, Rat LD50)	0.22 mg/kg	

Experimental Protocols

Risk Assessment and Safety Precautions

A thorough risk assessment must be conducted before any work with **MC 1080-d4**.

- Engineering Controls: All handling of **MC 1080-d4**, both in solid and solution form, must be performed in a certified chemical fume hood to prevent inhalation of dust or aerosols.
- Personal Protective Equipment (PPE):
 - Gloves: Wear two pairs of nitrile gloves.
 - Lab Coat: A dedicated lab coat for handling this compound is required.
 - Eye Protection: Chemical safety goggles and a face shield are mandatory.
 - Respiratory Protection: A respirator with an appropriate filter may be required depending on the risk assessment.
- Emergency Procedures: An emergency plan must be in place, including access to a safety shower, eyewash station, and first aid. All personnel must be aware of the signs and symptoms of Sodium Fluoroacetate poisoning.[2]

Preparation of Stock Solutions

This protocol describes the preparation of a 1 mg/mL stock solution of **MC 1080-d4**.

Materials:

- **MC 1080-d4** powder
- Analytical balance (located in a fume hood or a balance enclosure)
- Volumetric flask (Class A)
- Solvent (e.g., HPLC-grade water or methanol)
- Pipettes and pipette tips
- Secondary containment (e.g., a beaker or tray)

Procedure:

- Pre-labeling: Label the volumetric flask with the compound name, concentration, solvent, date, and your initials.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **MC 1080-d4** powder into a tared weigh boat.
- Transfer: Gently transfer the powder to the volumetric flask.
- Dissolution: Add a small amount of the chosen solvent to the flask and swirl gently to dissolve the powder.
- Dilution: Once the solid is completely dissolved, bring the solution to the final volume with the solvent.
- Mixing: Cap the flask and invert it several times to ensure a homogeneous solution.
- Storage: Transfer the stock solution to a clearly labeled, sealed vial and store it in a secure, locked location.

Handling of Solutions

- Always handle solutions of **MC 1080-d4** within a chemical fume hood.

- Use positive displacement pipettes for accurate and safe transfer of solutions.
- Avoid any contact with skin, eyes, or clothing.
- Clearly label all containers with the compound name, concentration, and hazard symbols.

Storage and Stability

- Solid Form: Store **MC 1080-d4** in a tightly sealed container in a cool, dry, and secure location, away from incompatible materials.
- Solutions: Store solutions in a refrigerator (2-8 °C) in tightly sealed, clearly labeled vials. The stability of the solution will depend on the solvent and storage conditions; it is recommended to prepare fresh solutions regularly.

Waste Disposal

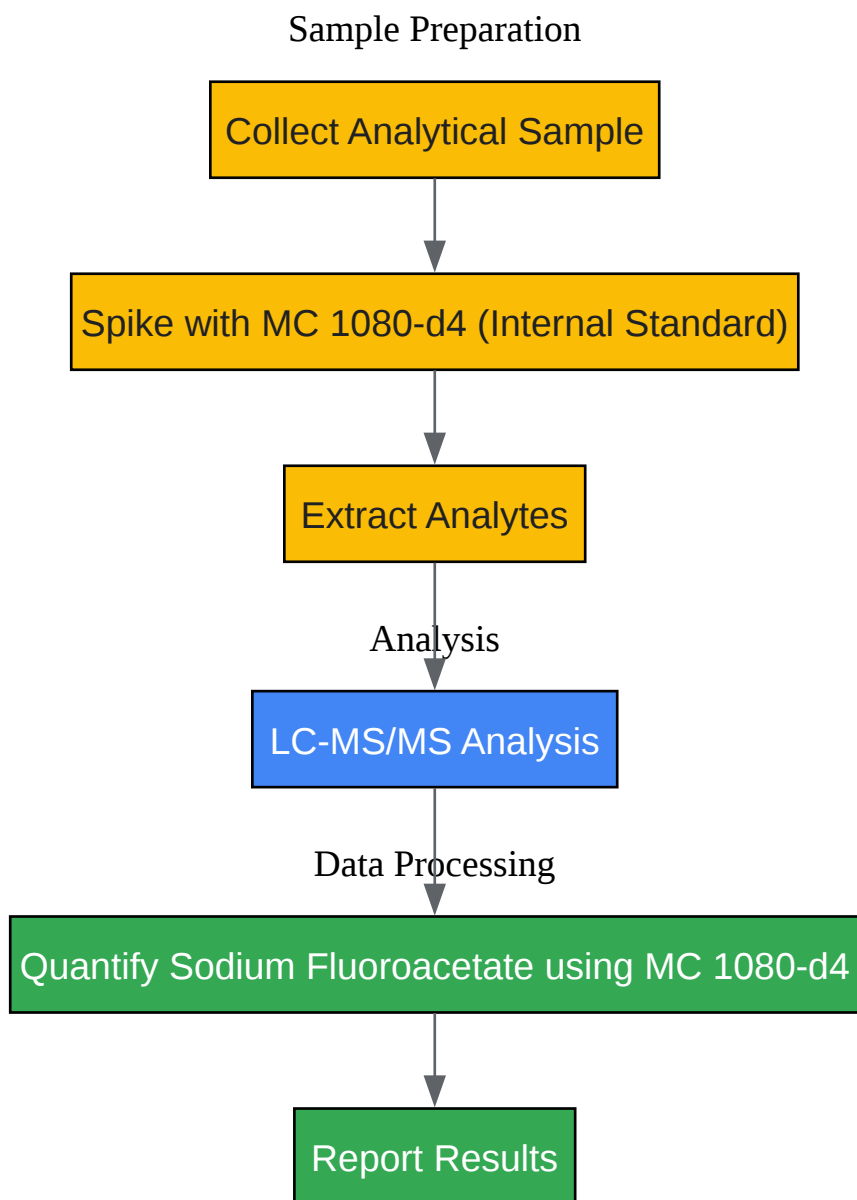
All waste contaminated with **MC 1080-d4** (e.g., pipette tips, gloves, empty vials) is considered hazardous waste and must be disposed of according to institutional and local regulations. Do not dispose of this material down the drain.

Visualizations



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Caption: Workflow for the safe handling and preparation of **MC 1080-d4** solutions.



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Caption: Logical workflow for using **MC 1080-d4** as an internal standard in quantitative analysis.

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References

- 1. 4farmers.com.au [4farmers.com.au]
- 2. pestoff.co.nz [pestoff.co.nz]
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